

## Part 1: Structural Analysis and Predicted Physicochemical Properties

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### Compound of Interest

Compound Name: 2-Amino-4-(ethylsulfanyl)butanamide

Cat. No.: B15276203

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**2-Amino-4-(ethylsulfanyl)butanamide** is a chiral molecule featuring a butanamide backbone, a primary amine at the alpha-position (C2), and a thioether linkage with an ethyl group at the C4 position. Its structure immediately invites comparison with L-methionine and L-ethionine, suggesting it may function as a mimic or antagonist in biological systems that utilize these amino acids.

The primary structural difference is the replacement of the carboxylic acid group with a primary amide. This modification is significant, as it removes a negative charge at physiological pH, increases the potential for hydrogen bonding, and is likely to alter the molecule's cell permeability and metabolic stability.

### Predicted Physicochemical Data

The following table summarizes the predicted physicochemical properties for **2-Amino-4-(ethylsulfanyl)butanamide**. These values are computationally derived and await experimental verification.

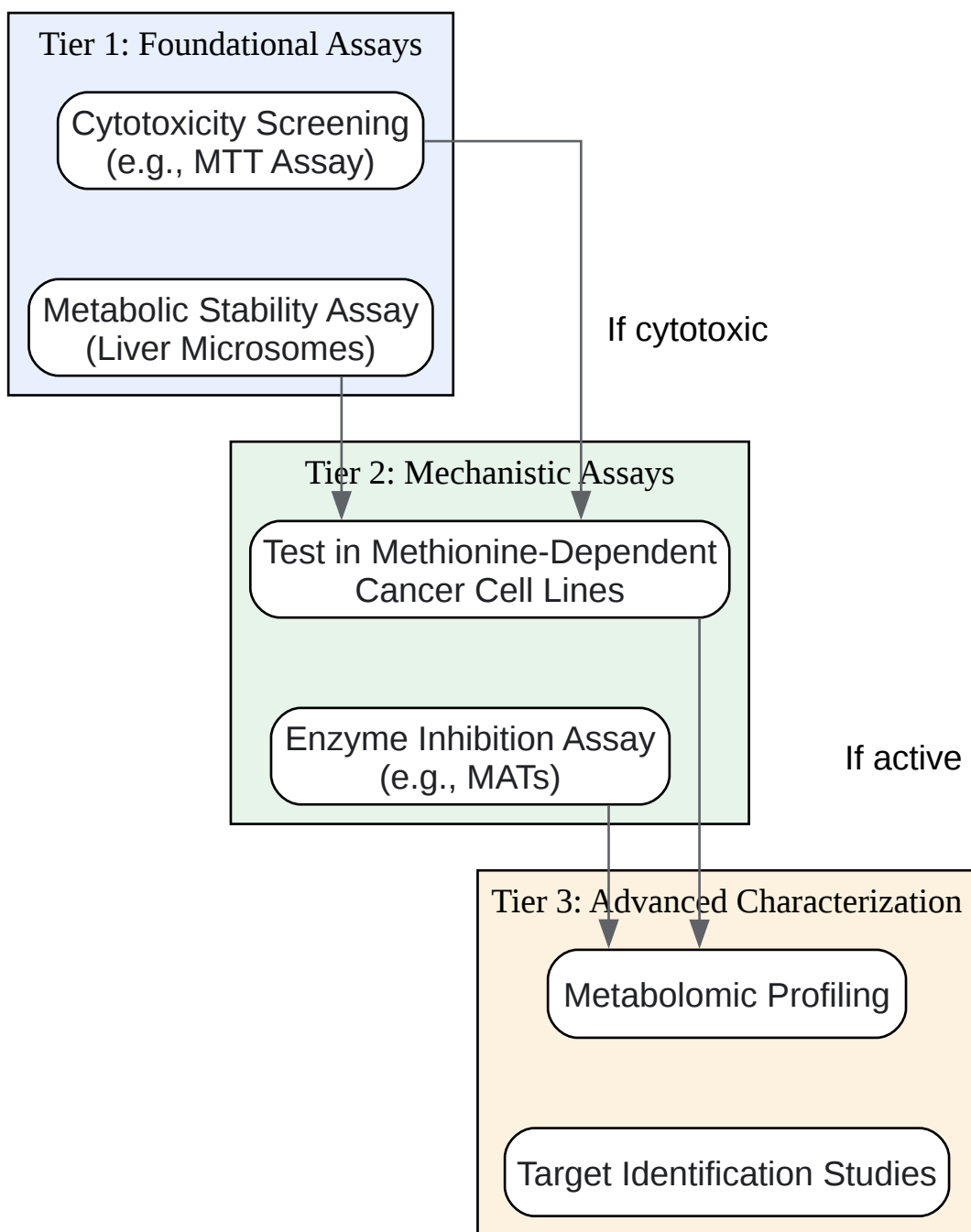
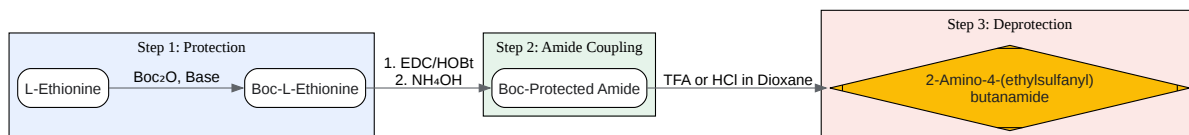
| Property                | Predicted Value                                  | Significance in Drug Development                                                                   |
|-------------------------|--------------------------------------------------|----------------------------------------------------------------------------------------------------|
| Molecular Formula       | C <sub>6</sub> H <sub>14</sub> N <sub>2</sub> OS | Defines the elemental composition and exact mass.                                                  |
| Molecular Weight        | 162.25 g/mol                                     | Influences diffusion rates and molar concentration calculations.                                   |
| pKa (Predicted)         | ~8.5-9.5 (Amine)                                 | Governs the ionization state at physiological pH (7.4), impacting receptor binding and solubility. |
| logP (Predicted)        | ~0.5 - 1.5                                       | Indicates lipophilicity, affecting cell membrane permeability and potential for oral absorption.   |
| Hydrogen Bond Donors    | 2 (Amine, Amide)                                 | Potential for forming hydrogen bonds with biological targets.                                      |
| Hydrogen Bond Acceptors | 2 (Oxygen, Nitrogen)                             | Potential for forming hydrogen bonds with biological targets.                                      |

## Part 2: A Proposed Research Workflow for Synthesis and Characterization

A robust investigation begins with the chemical synthesis and rigorous characterization of the target compound. The following workflow outlines a logical and self-validating approach.

### Proposed Synthesis Route

The most direct synthetic route would involve the amidation of L-ethionine. To ensure regioselectivity and prevent unwanted side reactions, protection of the alpha-amino group is a critical first step. A tert-butyloxycarbonyl (Boc) group is a suitable choice due to its stability and ease of removal under acidic conditions.



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